

Chemical properties of N,N-Dimethyl-o-toluidine

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Compound of Interest

Compound Name: *N,N-Dimethyl-o-toluidine*

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An In-depth Technical Guide to the Chemical Properties of N,N-Dimethyl-o-toluidine

This guide provides a comprehensive overview of the chemical and physical properties of **N,N-Dimethyl-o-toluidine**, tailored for researchers, scientists, and professionals in drug development. It includes detailed data, experimental protocols, and visualizations to facilitate a thorough understanding of this compound.

Compound Identification

N,N-Dimethyl-o-toluidine, also known as N,N,2-Trimethylaniline, is an aromatic organic compound.^{[1][2]} It is classified as a tertiary amine.^[3]

Identifier	Value
IUPAC Name	N,N,2-trimethylaniline[4]
Synonyms	2-Methyl-N,N-dimethylaniline, N,N,2-Trimethylbenzamine, o-Methyldimethylaniline[1]
CAS Number	609-72-3[4]
Molecular Formula	C ₉ H ₁₃ N[4]
Molecular Weight	135.21 g/mol [4]
InChI	1S/C9H13N/c1-8-6-4-5-7-9(8)10(2)3/h4-7H,1-3H3
InChIKey	JDEJGVSZUIJWBM-UHFFFAOYSA-N
SMILES	CN(C)c1ccccc1C

Physicochemical Properties

N,N-Dimethyl-o-toluidine is a clear, colorless liquid with an aromatic odor.[3][4] It is less dense than water and is insoluble in water, causing it to float.[3][4] The liquid tends to darken when exposed to air.[3]

Property	Value	Reference
Appearance	Clear colorless liquid with an aromatic odor.	[3][4]
Melting Point	-60 °C	[5]
Boiling Point	76 °C at 18 mmHg	[5]
Density	0.929 g/mL at 25 °C	[5]
Flash Point	63 °C (145.4 °F) - closed cup	
Refractive Index	n _{20/D} 1.525	[5]
Solubility	Insoluble in water.[3][4] Miscible with alcohol, ether, and chloroform.	[6]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **N,N-Dimethyl-o-toluidine**.

Spectrum Type	Description
Proton NMR	A proton nuclear magnetic resonance spectrum is available.[7]
¹³ C NMR	The ¹³ C nuclear magnetic resonance chemical shifts have been reported.[8]
Mass Spectrometry	Mass spectrometry data is available for this compound.[4]

Experimental Protocols

Synthesis of N,N-Dimethyl-o-toluidine

A common method for the preparation of **N,N-Dimethyl-o-toluidine** involves the methylation of o-toluidine.[9]

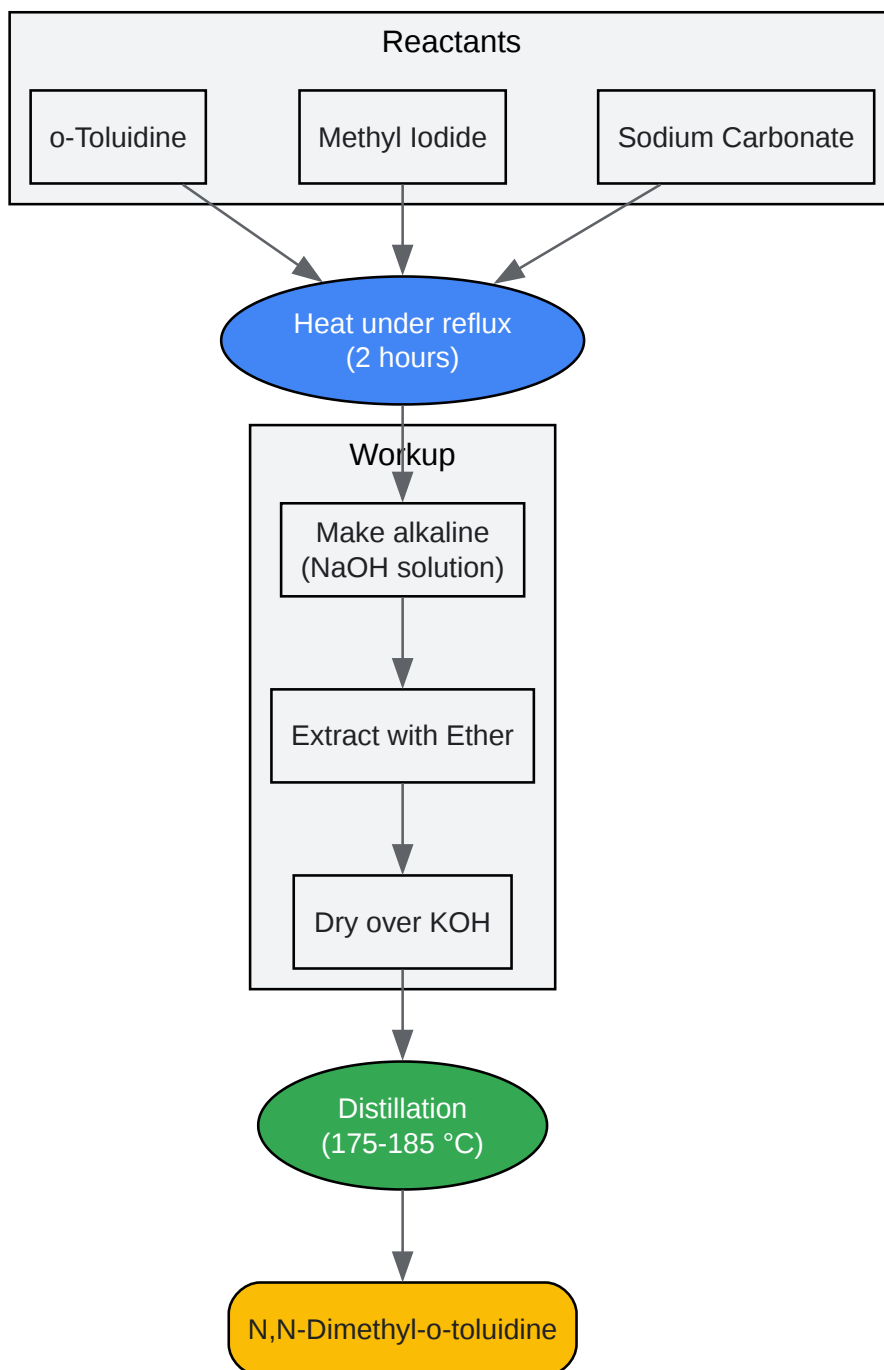
Materials:

- o-toluidine (15 g)
- Methyl iodide (42 g)
- Sodium carbonate (16 g)
- Water (250 ml)
- Sodium hydroxide solution
- Ether
- Solid potassium hydroxide

Procedure:

- A mixture of o-toluidine, methyl iodide, and sodium carbonate in water is heated under reflux on a water bath for approximately 2 hours, or until methyl iodide no longer condenses.[9]
- The solution is then made strongly alkaline with sodium hydroxide solution.[9]
- The **N,N-dimethyl-o-toluidine** is extracted with ether.[9]
- The ether extract is dried over solid potassium hydroxide.[9]
- The final product is purified by distillation, with **N,N-dimethyl-o-toluidine** distilling at 175-185°C (b.p. 183°C).[9] The yield is approximately 80%.[9]

Synthesis of N,N-Dimethyl-o-toluidine

[Click to download full resolution via product page](#)Synthesis workflow for **N,N-Dimethyl-o-toluidine**.

Analytical Determination in Ethylene Gas

This method outlines the determination of **N,N-Dimethyl-o-toluidine** in ethylene gas samples using ion chromatography.[10]

Equipment:

- Dionex ICS-3000 Reagent-Free™ Ion Chromatography system or equivalent[10]
- IonPac® CS17 column[10]
- Photodiode Array Detector (PDA-100) or Variable Wavelength Detector (VWD)[10]

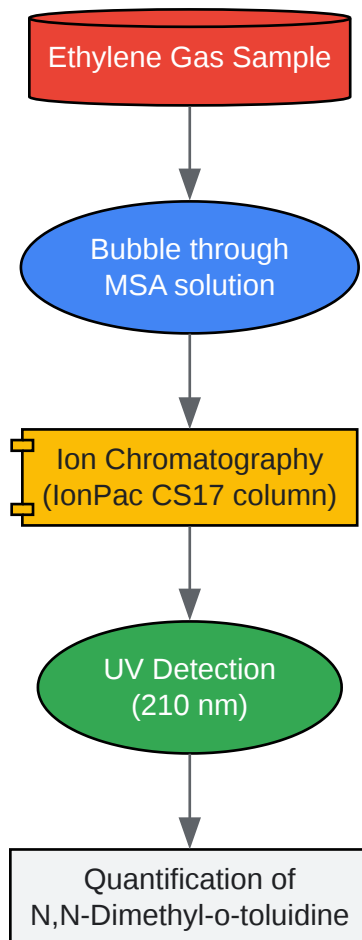
Reagents:

- Deionized water (Type I reagent grade)
- **N,N-dimethyl-o-toluidine** standard
- Methanesulfonic acid (MSA)
- Acetonitrile

Procedure:

- Sample Preparation: Ethylene gas is bubbled through a solution of methanesulfonic acid (MSA) to trap the amine impurities.[10]
- Chromatographic Separation: The trapped amines are separated on a CS17 column. The separation utilizes a short isocratic 4 mM MSA eluent followed by a gradient from 4 to 80 mM MSA, all in the presence of 9% acetonitrile.[10] The acetonitrile is added to ensure optimal peak shapes for the hydrophobic amines.[10]
- Detection: The separated **N,N-dimethyl-o-toluidine** is detected by UV absorbance at 210 nm.[10]

Analytical Workflow for N,N-Dimethyl-o-toluidine



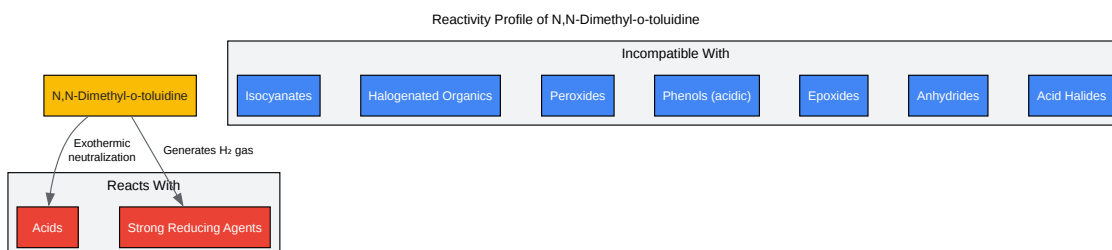
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Analytical workflow for **N,N-Dimethyl-o-toluidine** determination.

Reactivity and Safety

Reactivity Profile

N,N-Dimethyl-o-toluidine is a combustible material that may burn but does not ignite readily.^[3] It neutralizes acids in exothermic reactions to form salts and water.^{[3][4]} It may be incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.^{[3][4]} In combination with strong reducing agents, such as hydrides, it can generate flammable hydrogen gas.^{[3][4]}



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Reactivity profile of **N,N-Dimethyl-o-toluidine**.

Health and Safety Information

N,N-Dimethyl-o-toluidine is toxic by inhalation, in contact with skin, and if swallowed.[2][5] It is a skin and strong eye irritant.[1] It may cause damage to organs through prolonged or repeated exposure and is harmful to aquatic life with long-lasting effects.[2] There is a potential for it to induce methemoglobinemia.[1]

Hazard Statement	Code
Toxic if swallowed, in contact with skin or if inhaled.	H301 + H311 + H331[2]
May cause damage to organs through prolonged or repeated exposure.	H373[2]
Harmful to aquatic life with long lasting effects.	H412[2]
Combustible liquid.	H227[2]

Precautionary Measures:

- Avoid release to the environment.[2]
- Wear suitable protective clothing, gloves, and eye/face protection.[5]
- In case of accident or if you feel unwell, seek medical advice immediately.[5]
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[2]

Applications

N,N-Dimethyl-o-toluidine may be used as a starting reagent for the synthesis of roseoflavin. The complexing ability of **N,N-dimethyl-o-toluidine** with iodine has been evaluated, and its lithiation has been studied.

In a broader context, N,N-dimethyl-toluidine isomers are used as polymerization catalysts for polyesters, acrylate, and epoxy resins.[11] They also serve as hardeners for dental cement and in adhesives.[11] Furthermore, they are used as intermediates for photographic chemicals, industrial glues, artificial fingernail preparations, colorants, and pharmaceuticals.[11]

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